

# Technical Support Center: Polyaluminum Chloride (PAC) Coagulants and pH

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## Compound of Interest

Compound Name: Aluminum;chloride;hydroxide

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This technical support center provides troubleshooting guidance and frequently asked questions regarding the impact of pH on the performance of polyaluminum chloride (PAC) coagulants.

## Frequently Asked Questions (FAQs)

Q1: What is the optimal pH range for polyaluminum chloride (PAC) coagulants?

The optimal pH for PAC performance typically falls within a broad range of 5.0 to 8.0, making it more versatile than traditional coagulants like alum.[1] However, the ideal pH can vary depending on the specific application, such as turbidity removal versus the removal of natural organic matter (NOM). For turbidity removal, a pH of 6.5 has been cited as optimal in some studies.[2] For NOM removal, the optimal range is often slightly more acidic, between pH 5.5 and 6.5.[3] The optimal pH for removing colloids and suspended particles is often near the natural pH of the water, in the range of 7.0 to 8.5.[4]

Q2: How does pH affect the coagulation mechanism of PAC?

The pH of the water is a critical factor that influences the chemical species of aluminum present and the dominant coagulation mechanism.

- Acidic pH (<6): In acidic conditions, charge neutralization is the primary coagulation mechanism.[5] The hydrolysis of aluminum salts is somewhat suppressed, which can reduce the efficiency of charge neutralization.[1][6]

- Neutral pH (6-7): This range is often optimal for most applications, balancing charge neutralization and the beginning of sweep coagulation.[1][6] It is in this range that the lowest concentrations of residual dissolved aluminum are typically found.[6]
- Alkaline pH (>7): In alkaline conditions, sweep coagulation (enmeshment in aluminum hydroxide precipitate) becomes the dominant mechanism.[5][6] While effective for particle removal, the removal of dissolved organics like humic acid can be less efficient as they become more soluble at higher pH.[1][6]

Q3: Why is my turbidity removal inefficient even with a high PAC dose?

Several factors related to pH could be causing inefficient turbidity removal:

- Suboptimal pH: The pH of your water may be outside the optimal range for the specific type of turbidity you are trying to remove. It is crucial to determine the optimal pH experimentally. [7]
- Charge Re-stabilization: At a fixed acidic or neutral pH, increasing the PAC dosage can lead to a restabilization of the colloidal particles.[5] This occurs when an excess of positively charged aluminum species adsorbs onto the negatively charged particles, reversing their charge and causing them to repel each other again.
- PAC Basicity: The basicity of the PAC (the ratio of hydroxyl to aluminum ions) affects its performance at different pH levels. Higher basicity PACs are generally more effective at neutral to basic pH, while lower basicity PACs can be more efficient in slightly acidic conditions.[3]

Q4: Can the addition of PAC significantly change the pH of my sample?

Yes, the addition of PAC can lower the pH of the water. This is because the hydrolysis of aluminum ions releases hydrogen ions (H<sup>+</sup>), which increases the acidity.[7] PAC coagulants generally consume less alkalinity than alum, resulting in a smaller pH drop.[8] The extent of the pH decrease depends on the initial alkalinity of the water and the PAC dosage. Low alkalinity water is more susceptible to a significant pH drop.[8]

## Troubleshooting Guide

Problem	Potential pH-Related Cause	Troubleshooting Steps
Poor Floc Formation	The pH is outside the optimal range for flocculation.	Conduct a jar test to determine the optimal pH for your specific water source and PAC. Adjust the initial pH of the water before adding the coagulant.
At low pH, flocs can be looser and less robust. <a href="#">[6]</a>	Consider increasing the pH to the neutral range (6.0-7.0) to promote the formation of larger, stronger flocs. <a href="#">[6]</a>	
High Residual Turbidity	The pH is not optimized for the dominant coagulation mechanism required for your water type.	If charge neutralization is the desired mechanism, adjust the pH to the acidic to neutral range. For sweep coagulation, a neutral to slightly alkaline pH is generally more effective. <a href="#">[5]</a>
The PAC dose is too high, leading to charge restabilization. <a href="#">[5]</a>	Perform a jar test with varying PAC dosages at a constant, optimal pH to identify the point of restabilization and determine the optimal dose.	
High Residual Aluminum	The pH is outside the neutral range where aluminum solubility is at its minimum. <a href="#">[6]</a>	Adjust the pH to be as close to the neutral range (6.0-7.0) as possible to minimize dissolved aluminum in the treated water. <a href="#">[6]</a>
Ineffective Removal of Dissolved Organics (e.g., Color)	The pH is too high, increasing the solubility of organic matter like humic acids. <a href="#">[1]</a>	For enhanced removal of natural organic matter, adjust the pH to the slightly acidic range of 5.5-6.5. <a href="#">[3]</a>

## Data Presentation

Table 1: Influence of pH on PAC Coagulation Performance for Turbidity Removal

pH	PAC Dosage (mg/L)	Turbidity Removal Efficiency (%)	Optimal Coagulation Mechanism	Reference
6.0	15 - 35	Increasing PAC dose led to increased turbidity	Charge Neutralization	[9]
6.5	Not Specified	High	Charge Neutralization/Sweep Coagulation	[2]
7.0 - 8.5	5	> 95% (for initial turbidity < 300 NTU)	Sweep Coagulation	[4]
7.5 - 8.0	15	Optimal	Sweep Coagulation	[9][10]

## Experimental Protocols

### Key Experiment: Jar Testing to Determine Optimal pH and Coagulant Dosage

The jar test is a standard laboratory procedure to determine the optimal operating conditions for water treatment.[11] It simulates the coagulation and flocculation processes on a small scale.[12]

#### Materials:

- Jar testing apparatus with multiple paddles and variable speed control[11]
- Beakers (e.g., 1000 mL)[13]
- Raw water sample[12]
- Polyaluminum chloride (PAC) stock solution (e.g., 1% by weight)[13]

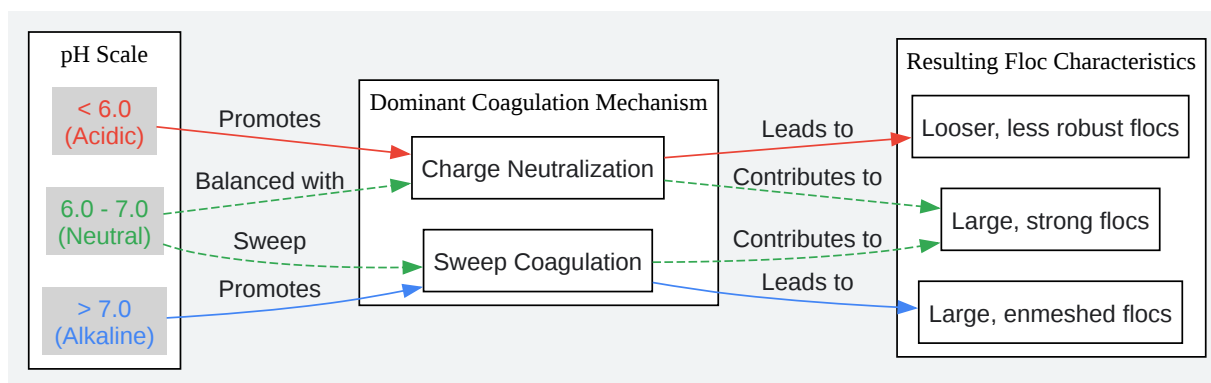
- pH meter and calibration buffers
- Acids (e.g., HCl or H<sub>2</sub>SO<sub>4</sub>) and bases (e.g., NaOH) for pH adjustment[14]
- Turbidimeter
- Pipettes and graduated cylinders[13]
- Stopwatch[13]

Procedure:

- Sample Preparation: Fill a series of beakers (typically six) with a known volume of the raw water sample (e.g., 1000 mL).[13]
- pH Adjustment: While stirring the samples at a low speed, adjust the pH of each beaker to a different value within the desired range (e.g., 5.0, 5.5, 6.0, 6.5, 7.0, 7.5) using acid or base. Record the initial pH of each beaker.
- Coagulant Addition: Add a predetermined dose of the PAC stock solution to each beaker simultaneously.
- Rapid Mixing: Immediately after adding the coagulant, mix the samples at a high speed (e.g., 100-300 rpm) for a short period (e.g., 1-3 minutes) to ensure rapid and uniform dispersion of the coagulant.[11][15]
- Slow Mixing (Flocculation): Reduce the mixing speed to a slower rate (e.g., 20-60 rpm) for a longer period (e.g., 15-30 minutes).[11] This promotes the formation of flocs by encouraging particle collisions.
- Sedimentation: Stop the mixers and allow the flocs to settle for a specified period (e.g., 30 minutes).[4]
- Analysis: Carefully collect a sample from the supernatant of each beaker without disturbing the settled flocs. Measure and record the final turbidity, pH, and, if required, residual aluminum and dissolved organic carbon.

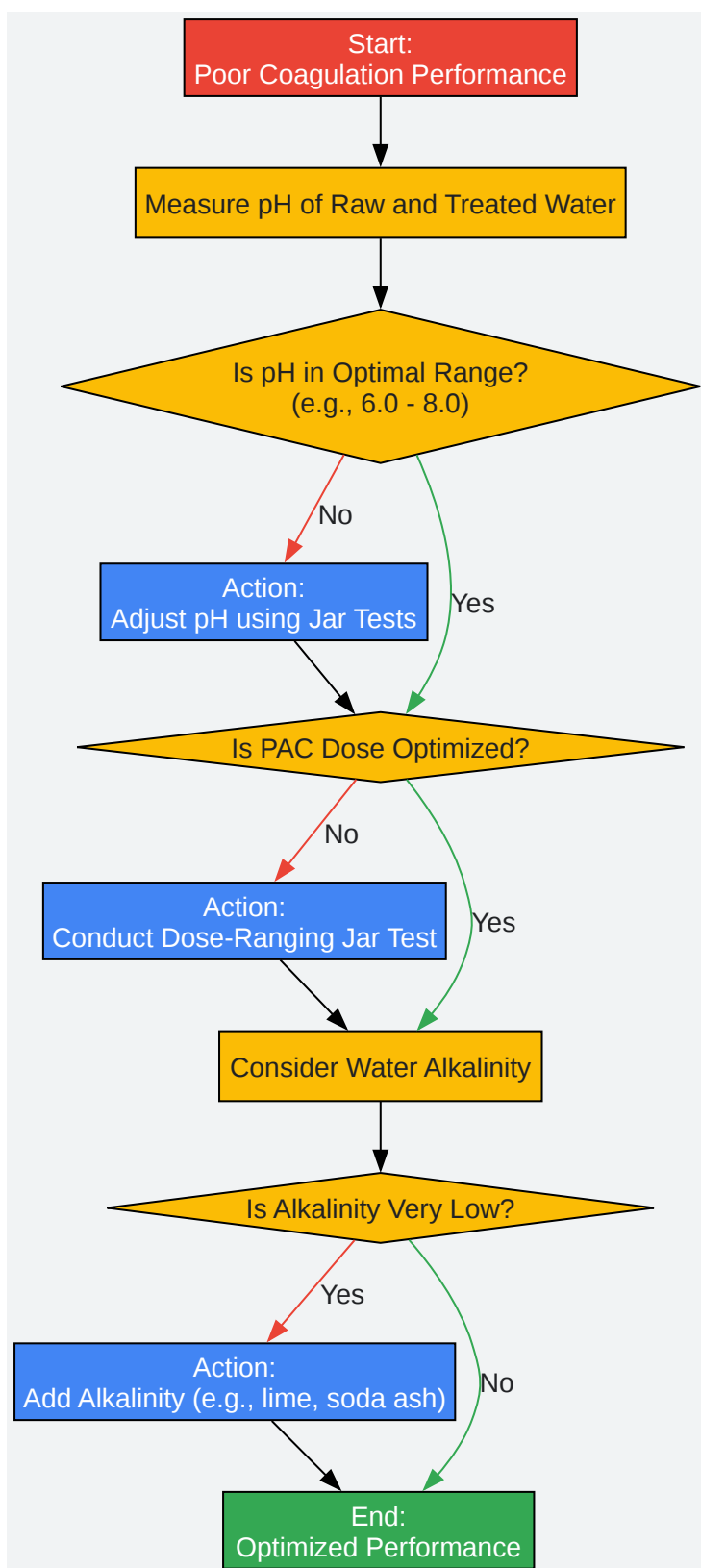
- **Determine Optimal Conditions:** The optimal pH is the one that results in the lowest residual turbidity and/or the highest removal of the target contaminant for the given PAC dose. The experiment can be repeated with varying PAC dosages at the determined optimal pH to find the optimal coagulant dose.

## Mandatory Visualization



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Caption: Relationship between pH, dominant PAC coagulation mechanism, and floc characteristics.



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Caption: Troubleshooting workflow for pH-related issues with PAC coagulants.

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